

structural comparison between C19 and C20 diterpenoid alkaloids

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Compound of Interest

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A Structural Showdown: C19 vs. C20 Diterpenoid Alkaloids

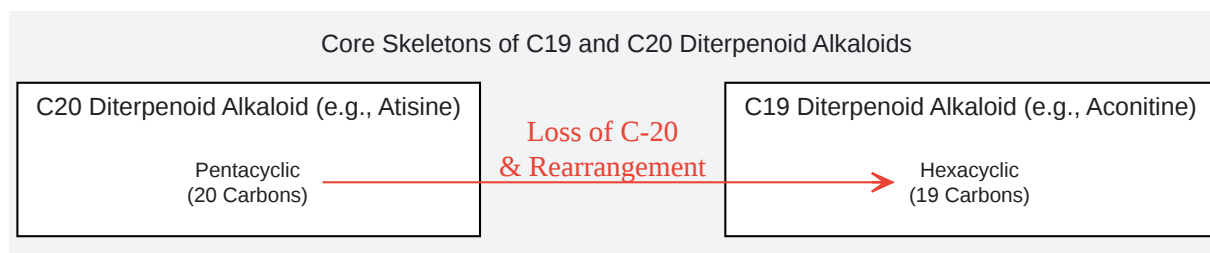
A comprehensive guide for researchers, scientists, and drug development professionals comparing the intricate molecular architectures of C19 and C20 diterpenoid alkaloids. This guide delves into their core structural differences, supported by crystallographic and spectroscopic data, and provides detailed experimental protocols for their analysis.

Diterpenoid alkaloids, a complex class of nitrogen-containing natural products, are predominantly isolated from plants of the *Aconitum* (monkshood) and *Delphinium* (larkspur) genera.^[1] These compounds are broadly classified based on the number of carbon atoms in their core skeleton. The two major classes, C19 and C20 diterpenoid alkaloids, exhibit significant structural variations that underpin their diverse biological activities, ranging from potent toxicity to valuable therapeutic effects. This guide provides a detailed structural comparison of these two fascinating groups of molecules.

At the Core: Defining Structural Divergence

The fundamental distinction between C19 and C20 diterpenoid alkaloids lies in their carbon frameworks. C20 diterpenoid alkaloids, such as atisine, possess a tetracyclic or pentacyclic skeleton built upon a 20-carbon foundation. In contrast, C19 diterpenoid alkaloids, exemplified by the highly toxic aconitine, feature a more complex, often hexacyclic, structure where one carbon atom (typically C-20) has been excised from the core ring system. This seemingly minor difference leads to profound alterations in the overall three-dimensional shape and chemical reactivity of the molecules.

C19 diterpenoid alkaloids are characterized by a highly rigid and caged structure, often incorporating a formidable array of oxygen-containing functional groups, including methoxy, hydroxyl, and ester moieties. The intricate stereochemistry of these substituents further contributes to their structural diversity and biological specificity. C20 diterpenoid alkaloids, while still complex, generally possess a less sterically hindered and more flexible core structure.



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Core structural relationship between C20 and C19 diterpenoid alkaloids.

Quantitative Structural Comparison

To provide a more granular understanding of the structural differences, the following table summarizes key crystallographic and spectroscopic data for representative C19 and C20 diterpenoid alkaloids, aconitine and atisine, respectively.

Parameter	C19 Diterpenoid Alkaloid (Aconitine)	C20 Diterpenoid Alkaloid (Atisine)
Molecular Formula	C ₃₄ H ₄₇ NO ₁₁	C ₂₂ H ₃₃ NO ₂
Core Skeleton	Hexacyclic (19-carbon core)	Pentacyclic (20-carbon core)
Key Crystallographic Features	Highly compact and rigid cage-like structure.	More open and flexible framework.
¹³ C NMR (CDCl ₃ , δ ppm)	C-1: 83.5, C-19: 53.0, C-20: N/A	C-1: 38.8, C-19: 59.8, C-20: 121.3
¹ H NMR (CDCl ₃ , δ ppm)	H-1β: 3.28 (d), H-19: 2.85 (s)	H-1α: 1.75 (m), H-19: 2.75 (d), H-20: 5.85 (s)

Note: NMR data can vary slightly depending on the specific publication and experimental conditions.

Experimental Protocols

The structural elucidation and comparison of C19 and C20 diterpenoid alkaloids rely on a suite of sophisticated analytical techniques. Below are detailed methodologies for the key experiments.

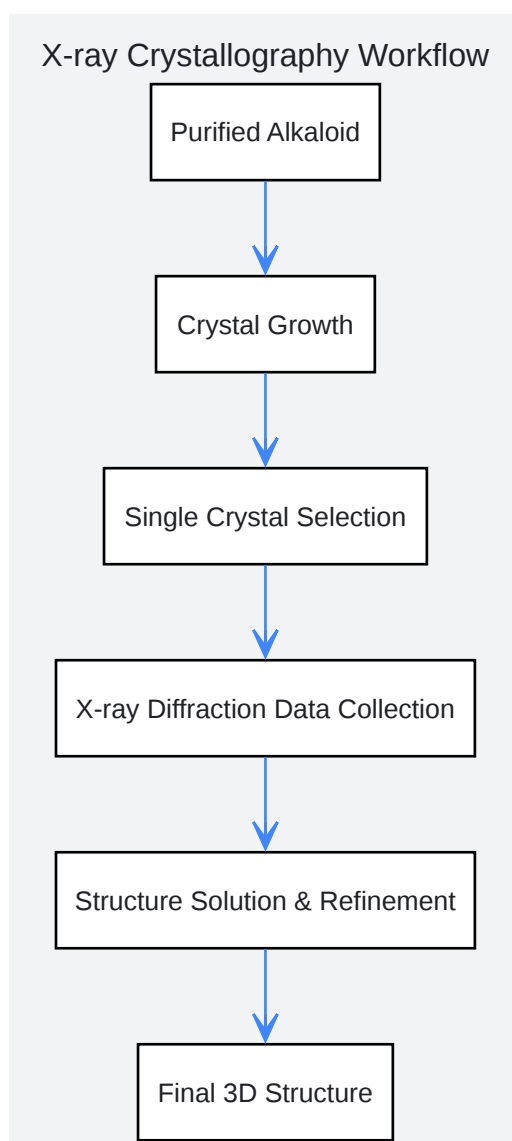
Single-Crystal X-ray Diffraction

Objective: To determine the precise three-dimensional arrangement of atoms in the crystal lattice, providing definitive information on bond lengths, bond angles, and stereochemistry.

Protocol:

- **Crystal Growth:** High-quality single crystals of the purified alkaloid are grown by slow evaporation of a suitable solvent system (e.g., methanol, ethanol, or acetone/water mixtures).
- **Crystal Mounting:** A suitable crystal (typically 0.1-0.3 mm in each dimension) is selected and mounted on a goniometer head.

- **Data Collection:** The mounted crystal is placed in a single-crystal X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated. Data is typically collected at low temperatures (e.g., 100 K) to minimize thermal vibrations.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell parameters and space group. The structure is then solved using direct methods or Patterson methods and refined using least-squares techniques to obtain the final atomic coordinates and displacement parameters. The final structure is validated using tools like CHECKCIF.[2] Crystallographic data is typically deposited in a public database such as the Cambridge Crystallographic Data Centre (CCDC).[3][4]



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Workflow for single-crystal X-ray diffraction analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the carbon-hydrogen framework and the connectivity of atoms within the molecule in solution.

Protocol:

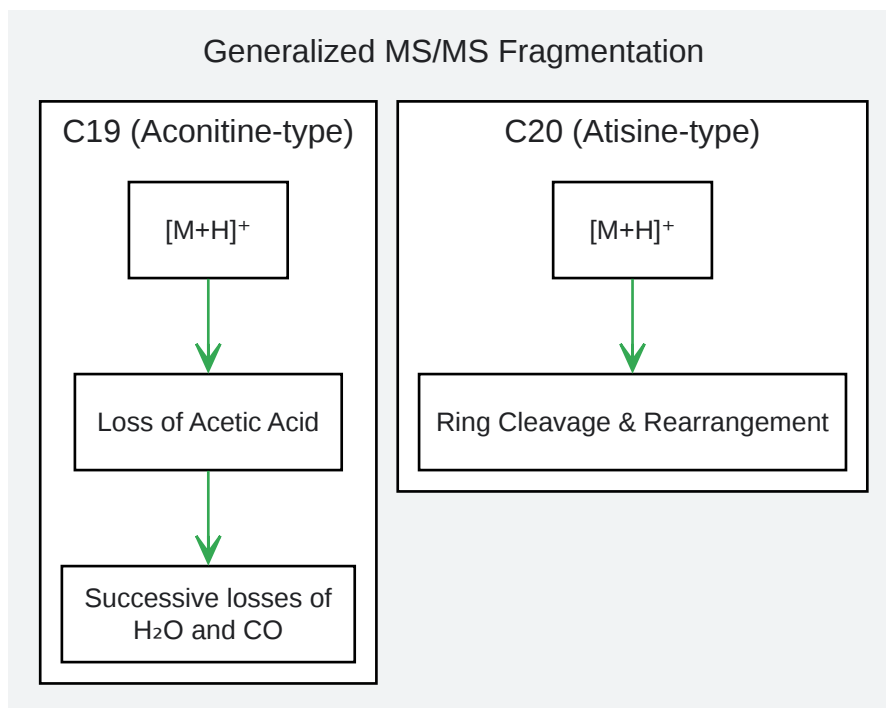
- Sample Preparation: Approximately 1-5 mg of the purified alkaloid is dissolved in a deuterated solvent (e.g., CDCl_3 , CD_3OD , or DMSO-d_6) in an NMR tube.
- 1D NMR (^1H and ^{13}C): Standard one-dimensional ^1H and ^{13}C NMR spectra are acquired to identify the chemical shifts and multiplicities of all proton and carbon signals.
- 2D NMR (COSY, HSQC, HMBC):
 - COSY (Correlation Spectroscopy): Identifies proton-proton (^1H - ^1H) couplings, revealing neighboring protons.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms (^1H - ^{13}C).
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds apart, crucial for establishing long-range connectivity and piecing together the molecular structure.
- Data Analysis: The combination of 1D and 2D NMR data allows for the complete assignment of all proton and carbon signals and the determination of the overall molecular structure.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental composition of the alkaloid and to gain structural information from its fragmentation patterns.

Protocol:

- Ionization: The sample is introduced into the mass spectrometer and ionized using an appropriate technique.
 - Electron Ionization (EI): A high-energy electron beam bombards the sample, causing fragmentation. This is a "hard" ionization technique that provides detailed structural information.
 - Electrospray Ionization (ESI): A soft ionization technique that produces protonated molecules $[M+H]^+$ with minimal fragmentation, ideal for accurate molecular weight determination.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight, or ion trap).
- Tandem Mass Spectrometry (MS/MS): In ESI-MS, a specific ion (e.g., the $[M+H]^+$ ion) can be selected and fragmented by collision-induced dissociation (CID). This provides detailed structural information similar to EI-MS but with more control.
- Data Interpretation: The resulting mass spectrum is analyzed to determine the molecular weight. The fragmentation patterns are then interpreted to deduce structural motifs. For example, in aconitine-type alkaloids, a characteristic loss of an acetic acid molecule is often observed.[\[1\]](#)[\[5\]](#)



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Generalized ESI-MS/MS fragmentation pathways.

Conclusion

The structural dichotomy between C19 and C20 diterpenoid alkaloids, originating from the presence or absence of a single carbon atom, gives rise to a fascinating array of complex molecular architectures. Understanding these structural nuances is paramount for elucidating their biological mechanisms of action and for guiding the development of new therapeutic agents. The analytical techniques and protocols outlined in this guide provide a robust framework for the detailed structural characterization and comparison of these potent natural products.

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